

Stability of LY2365109 hydrochloride in physiological buffer

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Compound of Interest

Compound Name: LY2365109 hydrochloride

Cat. No.: B10768311

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Technical Support Center: LY2365109 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) for the use of **LY2365109 hydrochloride** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **LY2365109 hydrochloride**?

For initial stock solutions, dimethyl sulfoxide (DMSO) is the most commonly recommended solvent, with solubility up to 100 mM.^{[1][2][3][4]} Ethanol can also be used, with solubility reaching up to 50 mM.^{[1][2][3][4]} It is important to use newly opened, anhydrous DMSO as the compound's solubility can be significantly impacted by hygroscopic (water-absorbing) DMSO.^[5]

Q2: I observed precipitation when diluting my DMSO stock solution into a physiological buffer (e.g., PBS). What should I do?

Precipitation upon dilution into aqueous buffers is a common issue for compounds with low water solubility. **LY2365109 hydrochloride** has very low solubility in water (< 0.1 mg/mL).^[5] To address this, consider the following troubleshooting steps:

- Increase the organic co-solvent percentage: For in vivo experiments, formulations with co-solvents like PEG300, Tween-80, or SBE- β -CD can improve solubility.^[5]
- Use sonication or gentle heating: These methods can help redissolve precipitates that may have formed during preparation.^[5]
- Prepare fresh dilutions: It is highly recommended to prepare working solutions in physiological buffers fresh on the day of the experiment to minimize the chances of precipitation over time.^[5]
- Check the final concentration: Ensure that the final concentration in your physiological buffer does not exceed the solubility limit of the compound in that specific medium.

Q3: What is the stability of **LY2365109 hydrochloride** in physiological buffers like PBS or cell culture media?

Currently, there is no published data specifically detailing the stability (e.g., half-life, degradation rate) of **LY2365109 hydrochloride** in physiological buffers. Given the lack of specific stability data, it is recommended to follow best practices to minimize potential degradation:

- Prepare aqueous working solutions fresh for each experiment and use them the same day.^[5]
- Avoid long-term storage of the compound in any aqueous buffer.
- Protect solutions from light, although specific light sensitivity data is not available, it is a general good practice for complex organic molecules.

Q4: How should I store the solid compound and my stock solutions?

- Solid Compound: The solid powder should be stored at -20°C for long-term storage (up to several years) or desiccated at room temperature for short-term storage.[1][3][6][7]
- Stock Solutions: Aliquot and store stock solutions to prevent repeated freeze-thaw cycles.[5]
 - In DMSO at -80°C: Stable for up to 6 months.[5][6]
 - In DMSO at -20°C: Stable for up to 1 month.[5]

Data Presentation

Table 1: Solubility of LY2365109 Hydrochloride

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)
DMSO	≥ 31 - 100	≥ 31 - 42.19
Ethanol	50	21.1
Water	Insoluble	< 0.1

Data compiled from multiple suppliers.[1][2][3][4][5][8]

Table 2: Recommended Storage Conditions

Form	Storage Temperature	Duration
Solid Powder (Long-term)	-20°C	≥ 4 years
Solid Powder (Short-term)	Room Temperature	Not specified, desiccate
Stock Solution in DMSO	-80°C	6 months
Stock Solution in DMSO	-20°C	1 month

Data compiled from multiple suppliers.[1][5][6][7]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

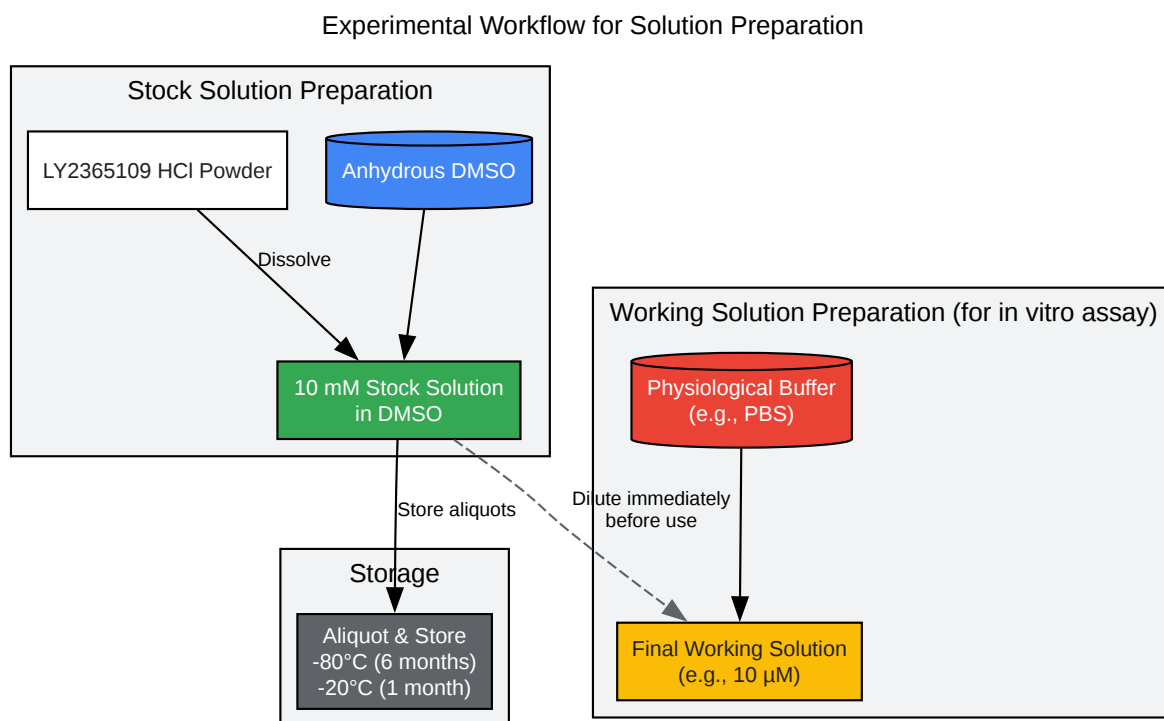
- Weighing: Accurately weigh out the desired amount of **LY2365109 hydrochloride** powder (Molecular Weight: 421.91 g/mol). For example, to prepare 1 mL of a 10 mM solution, you would need 4.22 mg.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the solid compound. For 1 mL of a 10 mM solution, add 1 mL of DMSO.
- Mixing: Vortex or sonicate the solution until the compound is completely dissolved.
- Storage: Aliquot the stock solution into smaller volumes in tightly sealed vials to avoid repeated freeze-thaw cycles and store at -80°C for up to 6 months or -20°C for up to 1 month.[\[5\]](#)[\[6\]](#)

Protocol 2: Preparation of a Working Solution for In Vivo Administration

This protocol is an example for preparing a formulation for oral administration in rodents and aims for a final concentration of ≥ 2.5 mg/mL.[\[5\]](#)

- Prepare Stock: Start with a concentrated stock solution in DMSO (e.g., 25 mg/mL).
- Add Co-solvents: For a 1 mL final working solution, sequentially add and mix the following components:
 - 100 μ L of the 25 mg/mL DMSO stock solution.
 - 400 μ L of PEG300. Mix thoroughly.
 - 50 μ L of Tween-80. Mix thoroughly.
 - 450 μ L of Saline. Mix thoroughly to bring the final volume to 1 mL.
- Final Check: Ensure the final solution is clear. If precipitation occurs, gentle heating or sonication may be used to aid dissolution.[\[5\]](#)
- Administration: Use the freshly prepared working solution on the same day for animal dosing.[\[5\]](#)

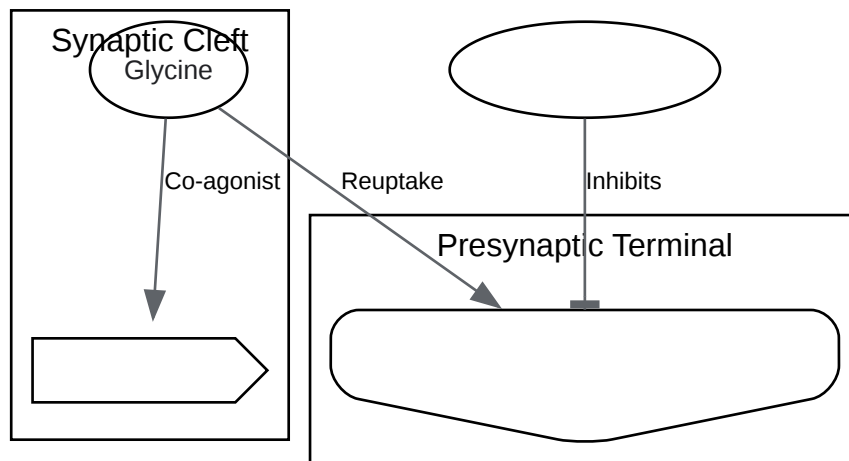
Visualizations



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Caption: Workflow for preparing stock and working solutions of LY2365109 HCl.

Mechanism of Action of LY2365109 Hydrochloride



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Caption: Inhibition of GlyT1 by LY2365109 HCl increases synaptic glycine.

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